

Application Note: 5-Phenoxy-1-pentanol in the Synthesis of Pharmaceutical Intermediates

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Compound of Interest

Compound Name: 5-Phenoxy-1-pentanol

Cat. No.: B8611684

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Executive Summary & Strategic Rationale

In modern drug discovery, the spatial arrangement and lipophilicity of a pharmacophore are critical determinants of target binding affinity and pharmacokinetic viability. **5-Phenoxy-1-pentanol** (CAS: 16654-52-7) has emerged as a highly privileged bifunctional building block in medicinal chemistry. The molecule provides a flexible 5-carbon aliphatic spacer that optimally bridges distinct binding pockets, while its terminal phenoxy group engages in essential π - π stacking and hydrophobic interactions within target proteins. Furthermore, its primary hydroxyl terminus serves as a versatile synthetic handle, readily undergoing electrophilic activation (via mesylation/halogenation) or oxidation to facilitate complex molecular assembly.

This application note details the mechanistic rationale, quantitative pharmacological data, and self-validating synthetic protocols for utilizing **5-phenoxy-1-pentanol** in the development of advanced active pharmaceutical ingredients (APIs).

Key Pharmaceutical Applications

Histamine H3 Receptor Antagonists

The development of H3 receptor antagonists is a major focus for treating cognitive disorders such as ADHD, dementia, and schizophrenia. The 5-phenoxypropyl moiety is a critical structural motif in these compounds. By converting **5-phenoxy-1-pentanol** into an electrophile and coupling it with a basic amine, researchers have synthesized potent [1](#)^[1]. For instance, N-(5-phenoxypropyl)pyrrolidine acts as a highly effective antagonist, utilizing the pyrrolidine ring to anchor to the receptor's aspartate residue while the phenoxypropyl tail occupies the lipophilic accessory pocket, yielding a K_{iof} 0.18 μM for histamine release^[1].

Fatty Acid Amide Hydrolase (FAAH) Inhibitors

FAAH is a primary therapeutic target for analgesia and anti-inflammatory drug development due to its role in hydrolyzing endocannabinoids like anandamide. Advanced [2](#) utilize sulfonyl fluoride analogs bearing a 5-phenoxypropyl group^[2]. In this architecture, the 5-phenoxypropyl chain mimics the lipid tail of natural substrates, guiding the sulfonyl fluoride warhead into the active site to act as an irreversible covalent modifier of the enzyme^[2].

CB2 Cannabinoid Receptor Ligands

To achieve selective agonism at the CB2 receptor (which mediates neuroprotection without the psychoactive effects of CB1), researchers have synthesized [3](#)^[3]. Oxidation of **5-phenoxy-1-pentanol** to its corresponding aldehyde allows for Wittig olefination, seamlessly integrating the 5-phenoxypropyl group into the biaryl scaffold to maximize CB2 binding selectivity^[3].

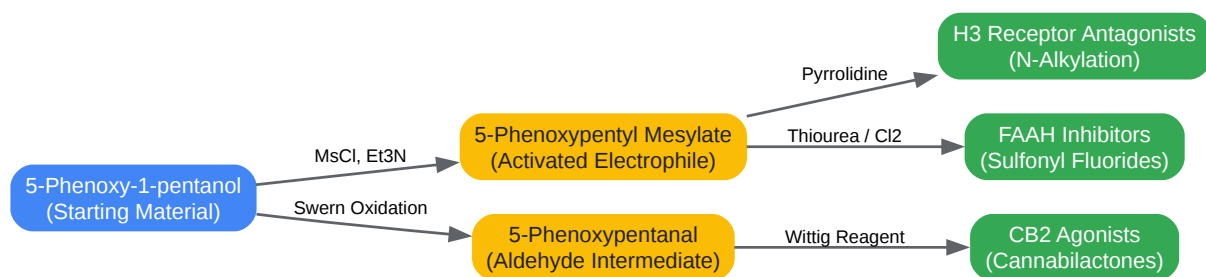
Antitumor Therapeutics

Beyond neurological and inflammatory targets, the 5-phenoxypropyl group is heavily cited in [4](#) as a lipophilic vector in heterocyclic compounds designed to exhibit potent antitumor cytotoxicity against malignant cells^[4].

Quantitative Pharmacodynamic Summary

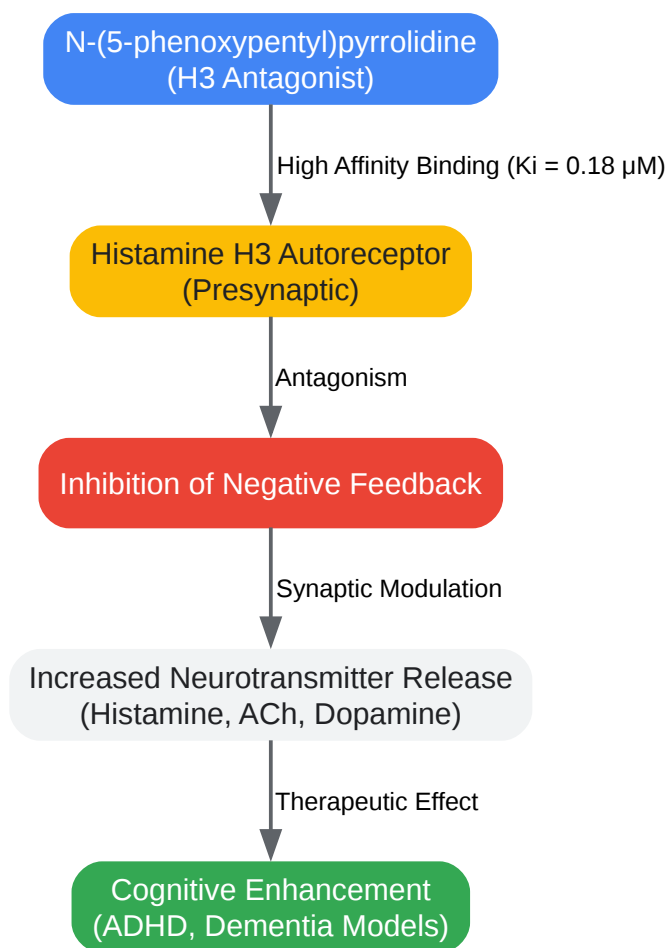
Biological Target	Representative Derivative	Mechanism of Action	Quantitative Metric	Primary Therapeutic Application
Histamine H3 Receptor	N-(5-phenoxy-1-pyrrolidyl)pyrrolidine	Competitive Antagonism	Ki=0.18μM	ADHD, Dementia[1]
FAAH Enzyme	5-Phenoxy-1-pentane sulfonyl fluoride	Irreversible Inhibition	High covalent modification rate	Analgesia, Sleep Disorders[2]
CB2 Receptor	5-Phenoxy-1-pentyl Cannabidiol	Selective Agonism	High CB2/CB1 selectivity ratio	Neuroprotection[3]
Tumor Specific Targets	5-Phenoxy-1-pentyl heterocycles	Antitumor Cytotoxicity	High in vivo tumor regression	Malignant Tumors[4]

Mechanistic & Workflow Visualizations



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Synthetic divergence of **5-phenoxy-1-pentanol** into key pharmaceutical intermediates.



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Pharmacological signaling pathway of 5-phenoxypropyl-derived H3 receptor antagonists.

Self-Validating Experimental Protocols

Protocol A: Synthesis of 5-Phenoxypropyl Methanesulfonate (Electrophilic Activation)

Objective: Convert the poor terminal hydroxyl leaving group of **5-phenoxy-1-pentanol** into a highly reactive mesylate to enable downstream nucleophilic functionalization.

- Reaction Assembly: Dissolve **5-phenoxy-1-pentanol** (1.0 eq) in anhydrous dichloromethane (DCM, 0.2 M) under an inert argon atmosphere.
 - Causality: Argon prevents moisture ingress, which would hydrolyze the highly reactive methanesulfonyl chloride (MsCl) into methanesulfonic acid, drastically reducing yield.

- **Base Addition:** Add triethylamine (Et₃N , 1.5 eq) in a single portion and cool the reaction vessel to 0 °C using an ice-water bath.
 - **Causality:** Et₃N acts as a non-nucleophilic acid scavenger. Cooling to 0 °C controls the exothermic nature of the sulfonylation and minimizes the formation of alkyl chloride byproducts.
- **Activation:** Introduce MsCl (1.2 eq) dropwise over 15 minutes. Stir at 0 °C for 30 minutes, then allow the mixture to warm to ambient temperature for 2 hours.
- **Quench & Extraction:** Quench the reaction with saturated aqueous NaHCO₃. Extract the aqueous layer with DCM (3×). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- **Validation Checkpoint:**
 - **TLC:** Elute with Hexanes:EtOAc (3:1). Confirm the complete consumption of the starting material (R_f≈0.2) and the appearance of the mesylate product (R_f≈0.6).
 - **¹H-NMR:** Verify the diagnostic downfield shift of the terminal methylene protons (C5) from δ 3.6 ppm (alcohol) to δ 4.2 ppm (mesylate), confirming successful O-sulfonylation.

Protocol B: Synthesis of N-(5-phenoxypropyl)pyrrolidine (H3 Antagonist Core)

Objective: Execute an S_N2 displacement of the mesylate intermediate using pyrrolidine to construct the pharmacologically active tertiary amine.

- **Solvent & Base Selection:** Suspend potassium carbonate (K₂CO₃, 2.0 eq) in a 0.1 M solution of 5-phenoxypropyl mesylate in anhydrous acetonitrile (MeCN).
 - **Causality:** K₂CO₃ is specifically chosen as a mild inorganic base to neutralize the generated methanesulfonic acid without promoting competitive E2 elimination of the mesylate. MeCN is an ideal polar aprotic solvent that accelerates S_N2 kinetics by leaving the amine nucleophile unsolvated and highly reactive.
- **Nucleophilic Addition:** Add pyrrolidine (2.0 eq) dropwise at room temperature.

- Thermal Displacement: Heat the reaction mixture to 65 °C (reflux) for 12 hours.
 - Causality: Elevated temperature provides the necessary activation energy to overcome the steric hindrance associated with a secondary amine attacking the primary carbon.
- Purification: Cool to room temperature, filter off the inorganic salts, and concentrate the filtrate. Redissolve the crude residue in EtOAc and wash with water to remove excess pyrrolidine. Dry the organic layer (MgSO₄) and concentrate. Purify via silica gel chromatography (DCM:MeOH 95:5 with 1% Et₃N).
- Causality: The addition of 1% Et₃N to the eluent prevents the basic tertiary amine product from streaking on the acidic silica gel, ensuring sharp peak resolution and high purity.
- Validation Checkpoint:
 - Mass Spectrometry: ESI-MS must display a prominent [M+H]⁺ peak corresponding to the target mass of the N-(5-phenoxypropyl)pyrrolidine base.

References

- Source: ACS Publications ([acs.org](https://pubs.acs.org))
- Source: National Institutes of Health ([nih.gov](https://pubmed.ncbi.nlm.nih.gov))
- Source: MDPI ([mdpi.com](https://www.mdpi.com))
- Source: Google Patents ([google.com](https://patents.google.com))

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Sources

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